

# Application Notes and Protocols: Oleyl Phosphate in Gene Delivery Systems

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## Compound of Interest

Compound Name: *Oleyl Phosphate*

Cat. No.: *B1583733*

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## Introduction

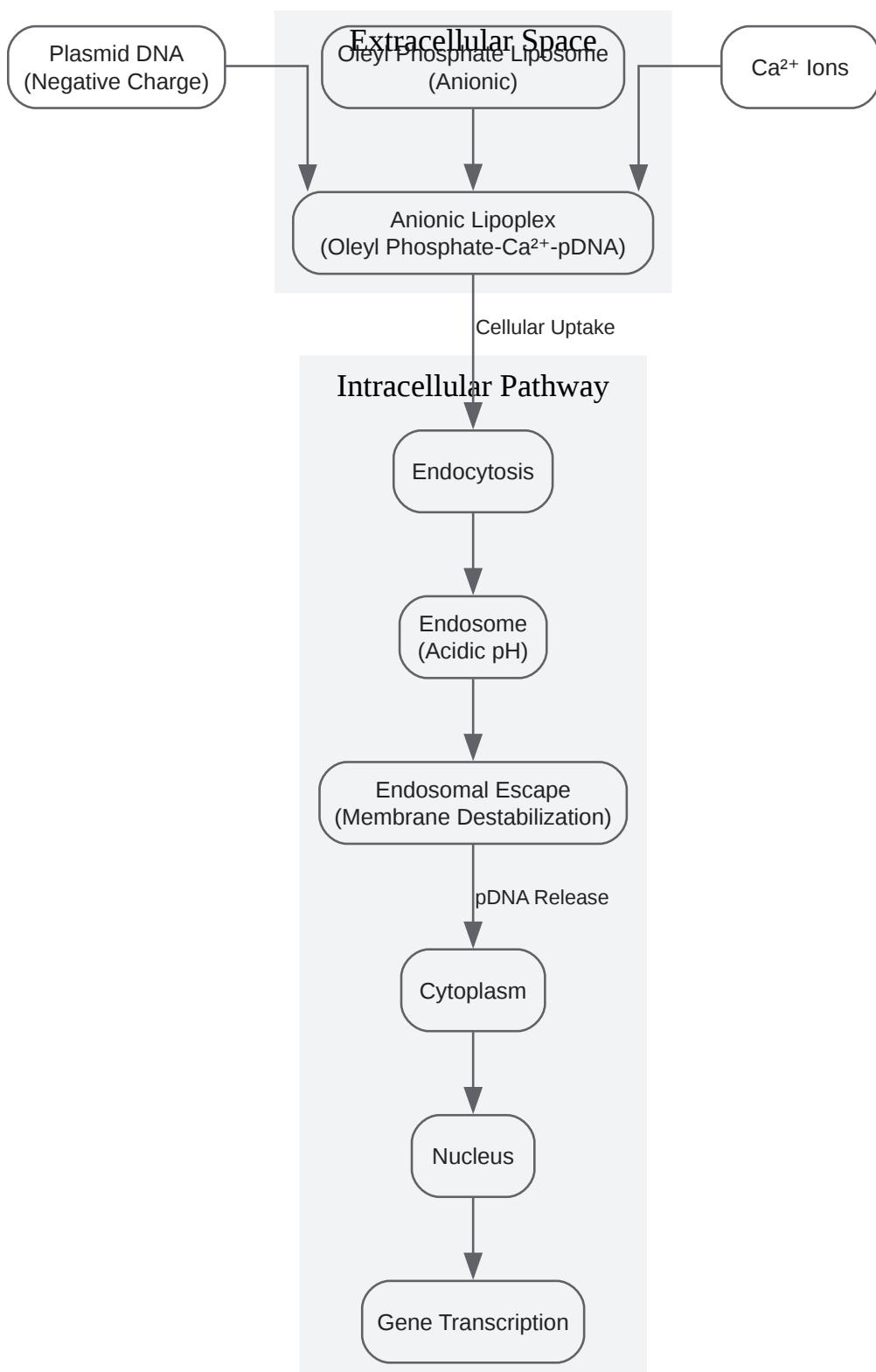
The development of safe and efficient non-viral vectors is a cornerstone of gene therapy. Among the various strategies, lipid-based nanoparticles offer a versatile platform for nucleic acid delivery due to their biocompatibility and ease of modification. While cationic lipids have been extensively studied for their ability to complex with negatively charged nucleic acids, concerns regarding their toxicity have prompted exploration into other lipid formulations. Anionic lipids, in conjunction with helper lipids and divalent cations, present a promising alternative for gene delivery.

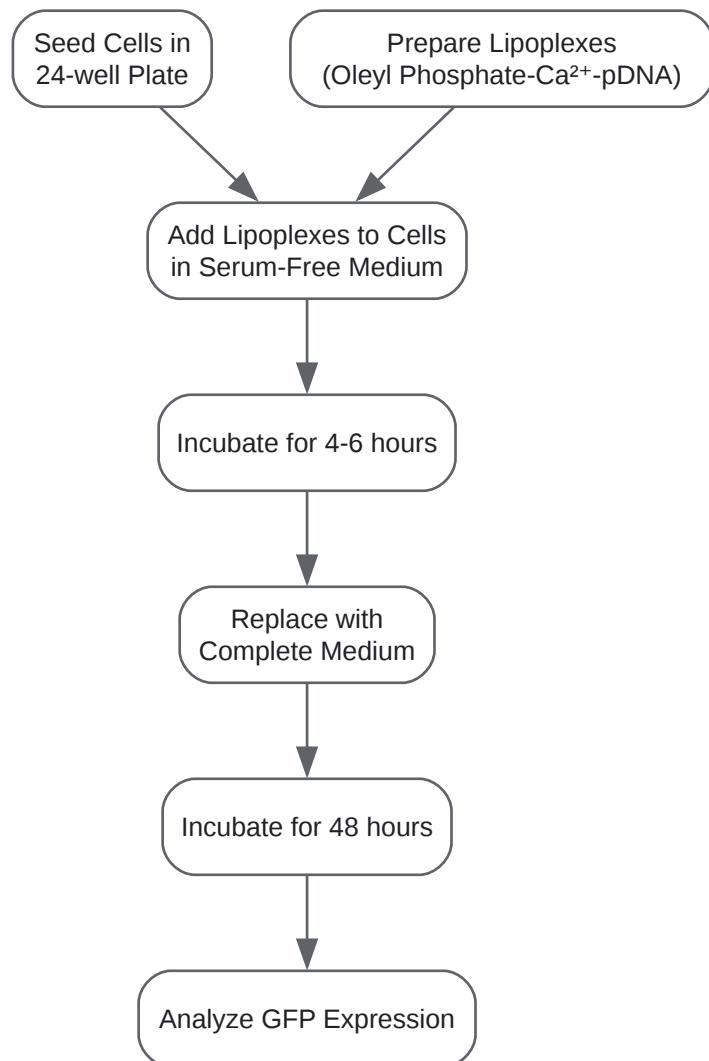
This document details the application of **oleyl phosphate** as a key anionic component in novel gene delivery systems. **Oleyl phosphate**, with its negatively charged phosphate headgroup and two unsaturated oleyl chains, can be formulated into liposomes that, when complexed with nucleic acids in the presence of calcium ions, form stable nanoparticles capable of efficient transfection with potentially lower cytotoxicity compared to their cationic counterparts. The oleyl chains contribute to the fluidity of the lipid bilayer, which is crucial for membrane fusion and endosomal escape, a critical step for successful gene delivery.

## Mechanism of Action: Oleyl Phosphate-Based Gene Delivery

The proposed mechanism for **oleyl phosphate**-mediated gene delivery involves the formation of anionic lipoplexes. These are multi-component nanoparticles where **oleyl phosphate** liposomes encapsulate or complex with plasmid DNA (pDNA) or siRNA. The process is facilitated by divalent cations, typically calcium ions ( $\text{Ca}^{2+}$ ), which act as a bridge between the negatively charged phosphate groups of the **oleyl phosphate** and the nucleic acid backbone.

The resulting nanoparticles are taken up by cells via endocytosis. Inside the acidic environment of the endosome, the **oleyl phosphate**-calcium-nucleic acid complex is destabilized. In formulations including the helper lipid 1,2-dioleoyl-sn-glycero-3-phosphoethanolamine (DOPE), the low pH induces a conformational change in DOPE from a lamellar to an inverted hexagonal phase. This structural transition disrupts the endosomal membrane, facilitating the release of the nucleic acid cargo into the cytoplasm, from where it can travel to the nucleus (for pDNA) to be transcribed.<sup>[1]</sup>





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## References

- 1. Anionic liposomal delivery system for DNA transfection - PMC [pmc.ncbi.nlm.nih.gov]
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